

Application Notes and Protocols for the Functionalization of Ethynyl-Pyrazole Derivatives

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Compound of Interest

Compound Name: *1-(2,2-difluoroethyl)-4-ethynyl-1H-pyrazole*
CAS No.: *1855890-49-1*
Cat. No.: *B1435757*

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Introduction: The Strategic Importance of Ethynyl-Pyrazoles

The pyrazole nucleus is a cornerstone in medicinal chemistry and materials science, recognized as a "privileged scaffold" due to its presence in numerous FDA-approved drugs and advanced materials.[1][2] Its unique electronic properties, metabolic stability, and ability to engage in various non-covalent interactions make it a highly sought-after heterocyclic motif.[3] When functionalized with an ethynyl group, the pyrazole scaffold is transformed into a versatile synthetic intermediate, unlocking a vast chemical space for the development of novel molecular entities. The terminal alkyne serves as a reactive handle for a multitude of high-yield and selective transformations, allowing for the modular construction of complex molecules.[4][5]

This comprehensive guide provides an in-depth exploration of key methodologies for the functionalization of the ethynyl group on pyrazole derivatives. Moving beyond a simple recitation of steps, this document delves into the mechanistic rationale behind protocol choices, offering field-proven insights to empower researchers to not only replicate but also troubleshoot and adapt these powerful reactions. We will focus on three principal transformations: the Sonogashira cross-coupling for C-C bond formation, the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) for the synthesis of triazole linkages, and the Glaser-Hay coupling for the creation of symmetric diynes. Furthermore, we will explore hydrothiolation as an efficient method for introducing sulfur-containing moieties.

Sonogashira Cross-Coupling: Forging Aryl-Alkynyl Pyrazole Linkages

The Sonogashira reaction is a robust and widely utilized method for forming a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide.^{[6][7]} This palladium- and copper-cocatalyzed reaction is particularly valuable for modifying halo-pyrazoles, transforming them into highly functionalized ethynyl-pyrazole precursors, or for coupling existing ethynyl-pyrazoles with various aromatic and heteroaromatic systems.

Mechanistic Rationale and Experimental Causality

The reaction proceeds through two interconnected catalytic cycles.^{[4][8]} Understanding these cycles is crucial for troubleshooting and optimization.

- **Palladium Cycle:** The active Pd(0) catalyst undergoes oxidative addition to the aryl/vinyl halide (e.g., an iodopyrazole).
- **Copper Cycle:** Concurrently, the terminal alkyne reacts with a Cu(I) salt in the presence of a base to form a highly reactive copper acetylide intermediate.
- **Transmetalation & Reductive Elimination:** The copper acetylide transfers its alkynyl group to the Pd(II) complex (transmetalation). The resulting diorganopalladium(II) species then undergoes reductive elimination to yield the final coupled product and regenerate the Pd(0) catalyst.

Key Consideration for Pyrazole Substrates: Pyrazoles, as N-heterocycles, can act as ligands and coordinate to the palladium center, potentially inhibiting the catalytic cycle.^[9] This makes the choice of palladium precatalyst and supporting ligands critical. Bulky, electron-rich phosphine ligands or N-heterocyclic carbene (NHC) ligands are often employed to promote the desired catalytic activity and prevent catalyst deactivation.^{[2][9][10]}

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Application Protocol: Coupling of 4-Iodopyrazole with a Terminal Alkyne

This protocol is adapted from established procedures for the Sonogashira coupling of halo-heterocycles and serves as a robust starting point.^{[4][9]}

Materials:

- 4-Iodopyrazole derivative (1.0 eq)
- Terminal alkyne (1.2 eq)
- Bis(triphenylphosphine)palladium(II) dichloride [$\text{PdCl}_2(\text{PPh}_3)_2$] (0.02 - 0.05 eq)
- Copper(I) iodide (CuI) (0.04 - 0.1 eq)
- Anhydrous, degassed solvent (e.g., DMF, THF, or Toluene)
- Anhydrous amine base (e.g., Triethylamine (Et_3N) or Diisopropylethylamine (DIPEA)) (2.0 - 3.0 eq)
- Inert gas (Argon or Nitrogen)
- Standard glassware for anhydrous reactions (e.g., Schlenk flask)

Step-by-Step Procedure:

- **Reaction Setup:** To a flame-dried Schlenk flask under a positive pressure of argon, add the 4-iodopyrazole substrate (1.0 eq), $\text{PdCl}_2(\text{PPh}_3)_2$ (0.05 eq), and CuI (0.1 eq).
- **Solvent and Base Addition:** Add anhydrous, degassed DMF (to make a ~0.2 M solution) followed by triethylamine (2.0 eq) via syringe.
- **Alkyne Addition:** Add the terminal alkyne (1.2 eq) to the mixture, also via syringe.
- **Reaction:** Stir the reaction mixture at room temperature. For less reactive substrates, heating to 60-80 °C may be necessary. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup:** Upon completion, cool the reaction to room temperature. Dilute the mixture with ethyl acetate and wash with saturated aqueous ammonium chloride (NH_4Cl) to remove the amine base, followed by a wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).

Parameter	Recommended Condition	Rationale / Field Insight
Pd Catalyst	$\text{PdCl}_2(\text{PPh}_3)_2$ (2-5 mol%)	A reliable, commercially available precatalyst. For challenging substrates, consider more active catalysts with bulky ligands (e.g., XPhos, SPhos). ^[11]
Cu Co-catalyst	CuI (4-10 mol%)	Essential for the formation of the copper acetylide. Must be high purity.
Solvent	DMF, THF, Toluene	DMF is a good general-purpose solvent. Toluene can be beneficial for higher temperatures. Ensure the solvent is anhydrous and degassed to prevent side reactions.
Base	Et_3N , DIPEA (2-3 equiv.)	Acts as both a base to deprotonate the alkyne and a scavenger for the HX generated. Must be anhydrous.
Temperature	Room Temp. to 80 °C	Aryl iodides often react at room temperature, while less reactive aryl bromides may require heating. ^[7]
Atmosphere	Inert (Ar or N ₂)	Crucial to prevent oxidative homocoupling of the alkyne (Glaser coupling) and to protect the Pd(0) catalyst from oxidation. ^[9]

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The CuAAC reaction, the quintessential "click chemistry" transformation, provides an exceptionally efficient and regioselective route to 1,4-disubstituted 1,2,3-triazoles from terminal alkynes and organic azides.[12][13] For ethynyl-pyrazoles, this reaction offers a modular and reliable method to link the pyrazole core to other molecules, a strategy widely used in drug discovery, bioconjugation, and materials science.[14][15]

Mechanistic Rationale and Experimental Causality

The Cu(I) catalyst is central to the reaction's success, dramatically accelerating the rate compared to the uncatalyzed thermal cycloaddition and ensuring exclusive formation of the 1,4-regioisomer.[6] The mechanism involves the formation of a copper acetylide from the ethynyl-pyrazole, which then reacts with the azide.[16]

Key Consideration for Protocol Design: The active Cu(I) species is prone to oxidation to the inactive Cu(II) state. Therefore, protocols often include an in-situ reducing agent, such as sodium ascorbate, to maintain a sufficient concentration of Cu(I).[15] Furthermore, ligands like tris(benzyltriazolylmethyl)amine (TBTA) or its water-soluble analogue THPTA are often used to stabilize the Cu(I) catalyst and prevent side reactions.[17]

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Application Protocol: Synthesis of a Pyrazole-Triazole Adduct

This protocol describes a typical procedure for the CuAAC reaction between an ethynyl-pyrazole and benzyl azide.[16][18]

Materials:

- Ethynyl-pyrazole derivative (1.0 eq)
- Benzyl azide (1.05 eq)

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) (0.05 eq)
- Sodium ascorbate (0.10 eq)
- Solvent system (e.g., t-BuOH/H₂O 1:1, or DMF)
- Standard laboratory glassware

Step-by-Step Procedure:

- **Dissolution:** In a round-bottom flask, dissolve the ethynyl-pyrazole (1.0 eq) and benzyl azide (1.05 eq) in the chosen solvent system (e.g., t-BuOH/H₂O, 1:1) to form a ~0.1-0.2 M solution.
- **Catalyst Addition:** To this solution, add an aqueous solution of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ (0.05 eq).
- **Initiation:** Add a freshly prepared aqueous solution of sodium ascorbate (0.10 eq) to the reaction mixture. A color change is often observed as Cu(II) is reduced to Cu(I).
- **Reaction:** Stir the mixture vigorously at room temperature. The reaction is often complete within 1-12 hours. Monitor progress by TLC.
- **Workup:** Once the starting material is consumed, dilute the reaction mixture with water and extract the product with an organic solvent such as ethyl acetate (3x).
- **Washing and Drying:** Combine the organic extracts, wash with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- **Purification:** The resulting 1,4-disubstituted 1,2,3-triazole product is typically a solid and can often be purified by recrystallization or by flash column chromatography if necessary.

Parameter	Recommended Condition	Rationale / Field Insight
Cu Source	CuSO ₄ ·5H ₂ O (1-5 mol%)	Inexpensive and stable Cu(II) precursor. Used with a reducing agent. Alternatively, CuI can be used directly. [14]
Reducing Agent	Sodium Ascorbate (5-10 mol%)	Mild, water-soluble reductant that maintains the active Cu(I) state and helps prevent Glaser homocoupling. [19]
Solvent	t-BuOH/H ₂ O, DMF, DMSO	Mixed aqueous systems are common and "green". DMF or DMSO can be used for less soluble substrates.
Ligand (Optional)	TBTA, THPTA	Recommended for sensitive biological substrates or to accelerate slow reactions. Stabilizes the Cu(I) state. [17]
Temperature	Room Temperature	The reaction is highly exothermic and typically proceeds rapidly at ambient temperature. [12]

Glaser-Hay Coupling: Symmetrical Diyne Synthesis

The Glaser coupling is the oxidative homocoupling of terminal alkynes to form symmetrical 1,3-diynes, a reaction with a long history in organic synthesis.[\[12\]](#)[\[20\]](#) The Hay modification, which utilizes a catalytic amount of a Cu(I)-TMEDA (tetramethylethylenediamine) complex with air as the oxidant, is a more practical and widely used variant.[\[20\]](#) This reaction allows for the dimerization of ethynyl-pyrazoles, creating unique, rigid, and conjugated molecular architectures.

Mechanistic Rationale and Experimental Causality

The key steps in the Glaser-Hay coupling involve:[\[12\]](#)

- Formation of a copper(I) acetylide complex.
- Oxidation of Cu(I) to Cu(II).
- Coupling of two acetylide units with the elimination of two Cu(I) ions, which re-enter the catalytic cycle.

Key Consideration for Protocol Design: The primary challenge in Glaser-type couplings is minimizing the competing Sonogashira-type cross-coupling if other reactive species are present. For homocoupling, the reaction conditions are designed to favor the oxidative dimerization pathway. The choice of base and the presence of an oxidant (typically air) are critical. The Hay conditions, using a TMEDA ligand, are often preferred as the catalyst complex is soluble in a wider range of organic solvents.[\[20\]](#)

Application Protocol: Homocoupling of an Ethynyl-Pyrazole

This protocol is adapted from the general Glaser-Hay procedure for terminal alkynes.[\[9\]](#)

Materials:

- Ethynyl-pyrazole derivative (1.0 eq)
- Copper(I) chloride (CuCl) (0.1 eq)
- N,N,N',N'-Tetramethylethylenediamine (TMEDA) (0.1 eq)
- Anhydrous solvent (e.g., Dichloromethane (DCM) or Acetone)
- Air or Oxygen supply
- Standard laboratory glassware

Step-by-Step Procedure:

- Catalyst Preparation: In a round-bottom flask, suspend CuCl (0.1 eq) in the chosen solvent (e.g., acetone).

- **Ligand Addition:** Add TMEDA (0.1 eq). The mixture should turn into a clear, often colored, solution as the complex forms.
- **Substrate Addition:** Add a solution of the ethynyl-pyrazole (1.0 eq) in the same solvent to the catalyst mixture.
- **Reaction:** Vigorously stir the reaction mixture open to the air, or bubble a slow stream of air or oxygen through the solution. The reaction progress can be monitored by TLC, watching for the disappearance of the starting material and the appearance of a new, less polar spot corresponding to the diyne.
- **Workup:** Upon completion, pour the reaction mixture into a separatory funnel containing dilute hydrochloric acid or aqueous ammonium chloride to quench the reaction and dissolve copper salts.
- **Extraction and Drying:** Extract the product with an organic solvent (e.g., DCM or ethyl acetate). Wash the combined organic layers with water and brine, then dry over anhydrous Na_2SO_4 .
- **Purification:** After concentrating the solution, purify the crude 1,3-diyne product by flash column chromatography or recrystallization.

Parameter	Recommended Condition	Rationale / Field Insight
Cu Catalyst	CuCl or CuI (5-10 mol%)	Common and effective Cu(I) sources.
Ligand/Base	TMEDA, Pyridine	TMEDA (Hay coupling) enhances catalyst solubility and activity. Pyridine can also be used. [12]
Oxidant	Air or O ₂	Air is convenient and sufficient for many substrates. Bubbling pure O ₂ can accelerate the reaction but increases the risk of side reactions.
Solvent	Acetone, DCM, Pyridine	The choice depends on substrate solubility. Acetone is a common and effective solvent.
Temperature	Room Temperature	Most Glaser-Hay couplings proceed efficiently at ambient temperatures.

Hydrothiolation: Accessing Vinyl Sulfides

The addition of a thiol across the triple bond of an alkyne, known as hydrothiolation, is a powerful, atom-economical method to synthesize vinyl sulfides.[\[21\]](#) These motifs are important in pharmaceuticals and materials. Transition-metal catalysis can provide high levels of regio- and stereoselectivity.

Mechanistic Rationale and Experimental Causality

Metal-catalyzed hydrothiolation can proceed via two main pathways: activation of the alkyne towards nucleophilic attack by the thiol, or oxidative addition of the thiol's S-H bond to the metal center, followed by alkyne insertion.[\[21\]](#) Copper-catalyzed systems often proceed via the first pathway. The choice of catalyst and conditions dictates the regioselectivity (Markovnikov vs. anti-Markovnikov addition).[\[13\]](#)

Application Protocol: Copper-Catalyzed Hydrothiolation of an Ethynyl-Pyrazole

This protocol is based on general procedures for the copper-catalyzed hydrothiolation of terminal alkynes.^{[21][22]}

Materials:

- Ethynyl-pyrazole derivative (1.0 eq)
- Thiol (e.g., Thiophenol or an aliphatic thiol) (1.1 eq)
- Copper iodide (CuI) (0.05 eq)
- Base (e.g., K₂CO₃) (1.5 eq)
- Solvent (e.g., DMSO)
- Standard laboratory glassware

Step-by-Step Procedure:

- **Reaction Setup:** To a flask, add the ethynyl-pyrazole (1.0 eq), thiol (1.1 eq), CuI (0.05 eq), and K₂CO₃ (1.5 eq).
- **Solvent Addition:** Add DMSO to create a ~0.2 M solution.
- **Reaction:** Heat the reaction mixture to 80 °C and stir until the starting alkyne is consumed (monitor by TLC).
- **Workup:** Cool the reaction to room temperature, dilute with water, and extract with ethyl acetate.
- **Washing and Drying:** Wash the combined organic layers with water and brine, then dry over anhydrous Na₂SO₄.
- **Purification:** Concentrate the solution and purify the resulting vinyl sulfide by flash column chromatography.

Conclusion

The ethynyl group serves as a gateway for the extensive and diverse functionalization of pyrazole derivatives. The Sonogashira coupling, CuAAC, Glaser-Hay coupling, and hydrothiolation represent four robust, reliable, and versatile strategies in the synthetic chemist's toolbox. A thorough understanding of the underlying mechanisms and the rationale behind specific experimental conditions, as detailed in these notes, is paramount for achieving high yields, purity, and reproducibility. By leveraging these protocols, researchers are well-equipped to construct novel pyrazole-containing molecules for a wide array of applications, from pioneering new therapeutic agents to developing next-generation organic materials.

References

- Kang, E., Kim, H. T., & Joo, J. M. (2020). Transition-metal-catalyzed C–H functionalization of pyrazoles. *Organic & Biomolecular Chemistry*, 18(32), 6192–6210. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Transition-metal-catalyzed C–H functionalization of pyrazoles | Request PDF. Available at: [\[Link\]](#)
- Fustero, S., Sánchez-Roselló, M., & Barrio, P. (2011). Pyrazole Scaffold Synthesis, Functionalization, and Applications in Alzheimer's Disease and Parkinson's Disease Treatment (2011–2020). *Molecules*, 26(16), 4887. Available at: [\[Link\]](#)
- Boruah, H., Sarma, B., & Kalita, D. (2020). Glaser–Hay hetero-coupling in a bimetallic regime: a Ni(ii)/Ag(i) assisted base, ligand and additive free route to selective unsymmetrical 1,3-diynes. *Chemical Communications*. Available at: [\[Link\]](#)
- MDPI. (2023). Amino-Pyrazoles in Medicinal Chemistry: A Review. *Molecules*. Available at: [\[Link\]](#)
- Agard, N. J., Prescher, J. A., & Bertozzi, C. R. (2004). A strain-promoted [3 + 2] azide-alkyne cycloaddition for covalent modification of biomolecules in living systems. *Journal of the American Chemical Society*, 126(46), 15046–15047. Available at: [\[Link\]](#)
- Wikipedia. (n.d.). Copper-free click chemistry. Available at: [\[Link\]](#)

- ResearchGate. (n.d.). Preventing Alkyne-Alkyne (i.e., Glaser) Coupling Associated with the ATRP Synthesis of Alkyne-Functional Polymers/Macromonomers and for Alkynes under Click (i.e., CuAAC) Reaction Conditions. Available at: [\[Link\]](#)
- Sindhu, K., & Anilkumar, G. (2014). Recent advances and applications of Glaser coupling employing greener protocols. RSC Advances. Available at: [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Glaser Coupling, Hay Coupling. Available at: [\[Link\]](#)
- Royal Society of Chemistry. (2023). Hydrothiolation of alkynes with thiol–catechol derivatives catalysed by CuNPs/TiO₂: exploring the reaction mechanism by DFT calculations. New Journal of Chemistry. Available at: [\[Link\]](#)
- Shoai, S., et al. (2007). Catalytic Alkyne Hydrothiolation with Alkanethiols using Wilkinson's Catalyst. The Journal of Organic Chemistry. Available at: [\[Link\]](#)
- Lee, S., et al. (2022). Copper-Free Click Chemistry: Applications in Drug Delivery, Cell Tracking, and Tissue Engineering. Advanced Materials. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Hydrothiolation between variety of terminal alkynes and thiols catalyzed by Rh(I)-phosphine catalyst. Available at: [\[Link\]](#)
- Biffis, A., et al. (2007). Catalytic Alkyne Hydrothiolation with Alkanethiols using Wilkinson's Catalyst. The Journal of Organic Chemistry, 72(25), 9622-9629. Available at: [\[Link\]](#)
- Plenio, H., & Fleck, T. J. (2008). Insights into Sonogashira cross-coupling by high-throughput kinetics and descriptor modeling. Chemistry – A European Journal, 14(32), 10034-10044. Available at: [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Sonogashira Coupling. In Synthetic Methods in Drug Discovery: Volume 1. Available at: [\[Link\]](#)
- Chemistry LibreTexts. (2024). Sonogashira Coupling. Available at: [\[Link\]](#)
- Bolm, C., et al. (2013). Mechanistic Insights Into Copper-Catalyzed Sonogashira-Hagihara-type Cross-Coupling Reactions: sub-mol% Catalyst Loadings and Ligand Effects. Chemistry, 19(25), 8144-52. Available at: [\[Link\]](#)

- ResearchGate. (n.d.). (a) Thiol conjugate addition and hydrothiolation of alkynes. (b)... | Download Scientific Diagram. Available at: [\[Link\]](#)
- MDPI. (2021). Synergy in Sonogashira Cross-Coupling Reactions with a Magnetic Janus-Type Catalyst. Catalysts, 11(9), 1083. Available at: [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Recent mechanistic developments and next generation catalysts for the Sonogashira coupling reaction. Catalysis Science & Technology. Available at: [\[Link\]](#)
- Navarro, O., et al. (2014). Sonogashira couplings catalyzed by collaborative (N-heterocyclic carbene)-copper and -palladium complexes. Organic Letters, 16(14), 3724-7. Available at: [\[Link\]](#)
- Roy, S., & Plenio, H. (2004). Sonogashira Coupling Using Bulky Palladium-Phenanthryl Imidazolium Carbene Catalysis. Organic Letters, 6(14), 2353–2356. Available at: [\[Link\]](#)
- The Organic Chemist. (2016, August 10). Sonogashira Coupling Reaction Mechanism [Video]. YouTube. Available at: [\[Link\]](#)
- National Institutes of Health. (n.d.). Azide–alkyne cycloaddition (click) reaction in biomass-derived solvent Cyrene™ under one-pot conditions. Available at: [\[Link\]](#)
- Wikipedia. (n.d.). Sonogashira coupling. Available at: [\[Link\]](#)
- National Institutes of Health. (2019). Green Methodologies for Copper(I)-Catalyzed Azide-Alkyne Cycloadditions: A Comparative Study. Molecules, 24(5), 959. Available at: [\[Link\]](#)
- Jena Bioscience. (n.d.). "Copper-Catalyzed Azide--Alkyne Click Chemistry for Bioconjugation". In: Current Protocols in Chemical Biology. Available at: [\[Link\]](#)
- Wikipedia. (n.d.). Electrophilic addition. Available at: [\[Link\]](#)
- National Institutes of Health. (n.d.). Development of optimized conditions for Glaser-Hay bioconjugations. Available at: [\[Link\]](#)

- Chem Help ASAP. (2022, January 10). CuAAC click triazole synthesis - laboratory experiment [Video]. YouTube. Available at: [\[Link\]](#)
- Doc Brown's Chemistry. (2014, June 11). Using Electrophilic Addition in Synthesis [Video]. YouTube. Available at: [\[Link\]](#)
- College of Saint Benedict & Saint John's University. (n.d.). Electrophilic Addition. Available at: [\[Link\]](#)
- The Organic Chemistry Tutor. (2021, February 15). Electrophilic Addition Mechanism [Video]. YouTube. Available at: [\[Link\]](#)
- ChemSurvival. (2011, August 22). Pathways for Electrophile Addition to an Alkene [Video]. YouTube. Available at: [\[Link\]](#)

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- [1. mdpi.com \[mdpi.com\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. Copper-Free Click Chemistry: Applications in Drug Delivery, Cell Tracking, and Tissue Engineering - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Pyrazole Scaffold Synthesis, Functionalization, and Applications in Alzheimer's Disease and Parkinson's Disease Treatment \(2011–2020\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Sonogashira coupling - Wikipedia \[en.wikipedia.org\]](#)
- [8. youtube.com \[youtube.com\]](#)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [10. chem.libretexts.org \[chem.libretexts.org\]](#)

- [11. books.rsc.org \[books.rsc.org\]](#)
- [12. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. Azide–alkyne cycloaddition \(click\) reaction in biomass-derived solvent Cyrene™ under one-pot conditions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. jenabioscience.com \[jenabioscience.com\]](#)
- [16. youtube.com \[youtube.com\]](#)
- [17. broadpharm.com \[broadpharm.com\]](#)
- [18. Green Methodologies for Copper\(I\)-Catalyzed Azide-Alkyne Cycloadditions: A Comparative Study - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. researchgate.net \[researchgate.net\]](#)
- [20. Glaser Coupling, Hay Coupling \[organic-chemistry.org\]](#)
- [21. Hydrothiolation of alkynes with thiol–catechol derivatives catalysed by CuNPs/TiO₂ : exploring the reaction mechanism by DFT calculations - RSC Advances \(RSC Publishing\) DOI:10.1039/D3RA00169E \[pubs.rsc.org\]](#)
- [22. researchgate.net \[researchgate.net\]](#)
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